

Optimizing limit of quantification (LOQ) for Fluxapyroxad metabolites

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Compound of Interest

Compound Name: *Fluxapyroxad-N-desmethyl*

CAS No.: 2056235-52-8

Cat. No.: B1436393

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Technical Support Center: Fluxapyroxad & Metabolite Analysis

Subject: Optimizing Limit of Quantification (LOQ) for Fluxapyroxad (BAS 700 F) and Metabolites (M700F008, M700F048, M700F002) Document ID: TS-FLUX-001 Last Updated: February 2026

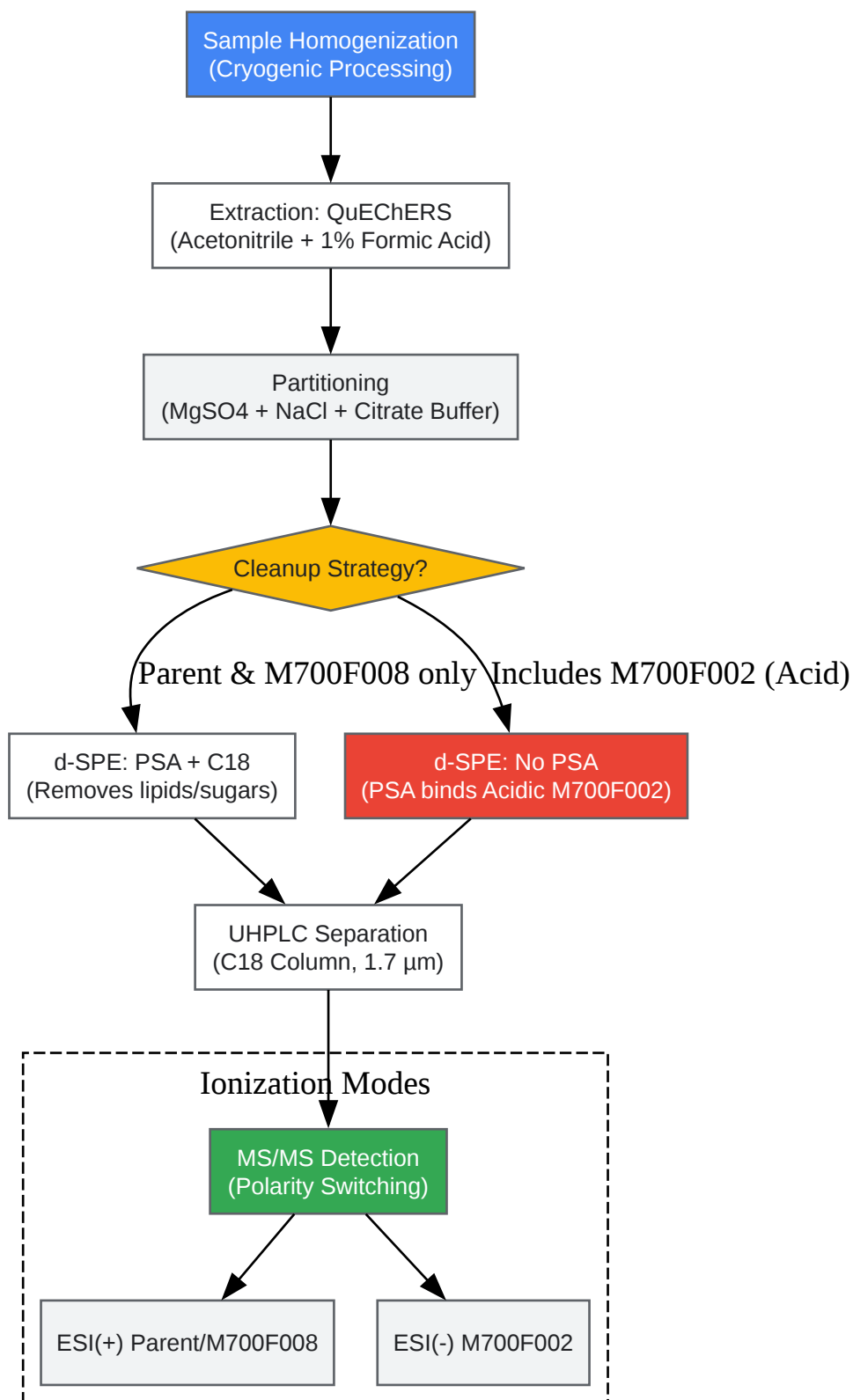
Executive Summary

This guide addresses the analytical challenges of quantifying Fluxapyroxad (a succinate dehydrogenase inhibitor, SDHI) and its regulated metabolites in complex matrices.^{[1][2]} While the parent compound is amenable to standard multiresidue screens, the metabolites—specifically the carboxylic acid form (M700F002) and the glycoside (M700F048)—possess distinct physicochemical properties that often result in poor recovery or low sensitivity if not specifically optimized.

Critical Technical Insight: The most common failure mode in Fluxapyroxad metabolite analysis is attempting to analyze the carboxylic acid metabolite (M700F002) solely in ESI(+) mode alongside the parent. M700F002 requires ESI(-) for optimal sensitivity.

Section 1: The Analytical Workflow

The following diagram outlines the optimized decision path for analyzing Fluxapyroxad and its diverse metabolites.



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Figure 1: Analytical workflow emphasizing the critical divergence in cleanup strategy for acidic metabolites.

Section 2: Sample Preparation (Extraction & Cleanup)

The Challenge: The metabolite M700F002 (3-(difluoromethyl)-1H-pyrazole-4-carboxylic acid) is acidic. Standard QuEChERS cleanup uses Primary Secondary Amine (PSA) to remove organic acids and sugars. PSA will irreversibly bind M700F002, leading to <10% recovery.

Protocol: Optimized QuEChERS for Total Residue Analysis

Applicable for: Soil, Plant Tissues (Straw, Grain, Fruit)

- Extraction:
 - Weigh 10.0 g of homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of Acetonitrile containing 1% Formic Acid. (The acid ensures M700F002 remains protonated and partitions into the organic layer).
 - Shake vigorously for 1 min.
 - Add QuEChERS salts (4g MgSO₄, 1g NaCl, 1g Na₃Citrate, 0.5g Na₂HCitrate).
 - Shake immediately for 1 min and centrifuge at 4000 rpm for 5 min.
- Cleanup (The Critical Step):
 - Scenario A (Parent Only): Transfer supernatant to d-SPE tube containing PSA + MgSO₄.
 - Scenario B (Metabolites Included): Transfer supernatant to a d-SPE tube containing C18 + MgSO₄ only.
 - Note: Do NOT use PSA if quantifying M700F002. If cleanup is insufficient, use a freezing lipid filtration step (hold extract at -20°C for 2 hours, then centrifuge) instead of chemical

cleanup.

Section 3: LC-MS/MS Optimization (The LOQ Driver)

To achieve LOQs of 0.001 mg/kg (1 ppb), you must utilize polarity switching. The parent compound ionizes best in positive mode, while the carboxylic acid metabolite requires negative mode.

Chromatographic Conditions

- Column: C18 (e.g., 2.1 x 100 mm, 1.7 μ m).
- Mobile Phase A: Water + 5mM Ammonium Formate + 0.1% Formic Acid.
- Mobile Phase B: Methanol (or Acetonitrile) + 5mM Ammonium Formate.
 - Why Ammonium Formate? It buffers the pH to support ionization in both positive and negative modes, unlike pure formic acid which suppresses ESI(-) signals.

MS/MS Transition Table

Analyte	Type	Ionization Mode	Precursor Ion ()	Product Ion 1 (Quant)	Product Ion 2 (Qual)	Collision Energy (V)
Fluxapyroxad	Parent	ESI (+)	382.1	362.1 (Loss of HF)	314.1	15 / 25
M700F008	Desmethyl	ESI (+)	368.1	348.1	328.1	18 / 28
M700F048	Glycoside	ESI (+)	544.1	382.1 (Loss of Sugar)	362.1	20 / 30
M700F002	Acid	ESI (-)	175.0	113.0	91.0	15 / 25

Note: Transitions for M700F002 are based on the deprotonated pyrazole carboxylic acid structure. The shift to ESI(-) is non-negotiable for high sensitivity.

Section 4: Troubleshooting Guide

Issue 1: Low Recovery of M700F002 (Acid Metabolite)

- Symptom: Parent fluxapyroxad recovery is >90%, but M700F002 is <20%.
- Root Cause: Use of PSA (Primary Secondary Amine) in the d-SPE cleanup step. PSA acts as a weak anion exchanger and retains acidic pesticides.
- Solution: Switch to a d-SPE kit containing only C18 and MgSO₄, or use "Interference Removal" sorbents specifically designed for acidic targets (e.g., zirconium-based sorbents).

Issue 2: Peak Tailing or Split Peaks

- Symptom: Broad peaks for Fluxapyroxad.
- Root Cause: Fluxapyroxad contains an amide bond that can exhibit rotamerism (cis/trans rotation hindrance) or simply poor solubility in high-aqueous initial gradients.
- Solution:
 - Ensure the column temperature is at least 40°C to speed up rotamer interconversion.
 - Match the sample diluent to the initial mobile phase (e.g., 20% MeOH in Water). Injecting pure Acetonitrile extracts into a high-aqueous stream causes precipitation/broadening.

Issue 3: Signal Suppression in Matrix (Matrix Effects)

- Symptom: Standard curve looks great, but QC spikes in tomato/straw matrix read -40%.
- Root Cause: Co-eluting matrix components suppressing ionization.
- Solution:
 - Matrix-Matched Calibration: Prepare standards in blank matrix extract rather than pure solvent.
 - Dilute-and-Shoot: If LOQ permits, dilute the final extract 1:5 or 1:10 with water. This reduces matrix load significantly more than it reduces analyte signal.

Section 5: Frequently Asked Questions (FAQ)

Q: Can I analyze all metabolites in a single run? A: Yes, provided your mass spectrometer supports fast polarity switching (typically <20ms switch time). If your instrument is older (switch time >100ms), you may lose data points across the peak. In that case, two separate injections (one Pos, one Neg) are recommended.

Q: Why is M700F048 (the glycoside) difficult to quantify? A: M700F048 is thermally labile. High source temperatures can cause in-source fragmentation, where the sugar moiety falls off before the precursor quadrupole (Q1).

- Tip: Lower the source temperature (e.g., to 350°C) and check for the presence of the aglycone fragment (mass 382) in the Q1 scan. If you see 382 in Q1 while infusing pure M700F048, your source is too hot.

Q: What is the regulatory definition for Fluxapyroxad residues? A: In many regions (EU/EFSA), the residue definition for risk assessment includes Fluxapyroxad + M700F008 + M700F048, expressed as parent equivalents. For soil, M700F002 is the primary marker. You must verify the specific MRL definition for your commodity and region.

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